

An In-depth Technical Guide to 7-Methyltryptophol

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 2-(7-Methyl-1H-indol-3-YL)ethanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 7-methyltryptophol, a derivative of the essential amino acid tryptophan. While detailed research on this specific compound is limited in publicly accessible literature, this document compiles the available information and draws reasonable inferences from studies on closely related compounds, such as 7-ethyltryptophol. This guide covers the molecular and physical properties, potential synthetic and analytical methodologies, and its metabolic context.

Core Molecular and Physical Properties

7-Methyltryptophol, also known as 2-(7-methyl-1H-indol-3-yl)ethan-1-ol, is a tryptophol derivative with a methyl group at the 7th position of the indole ring.[1][2] Its fundamental properties are summarized below.



Property	Value	Source
Molecular Weight	175.2 g/mol	[1][2]
Molecular Formula	C11H13NO	[1][2]
CAS Number	39232-85-4	[1]
Chemical Name	2-(7-methyl-1H-indol-3- yl)ethan-1-ol	[1][2]
Synonyms	7-Methyl-3-(2- hydroxyethyl)indole	
Appearance	Likely a solid, similar to related compounds	_
Solubility	Expected to be soluble in organic solvents	-

Role in Drug Development and Research

Currently, the primary documented application of 7-methyltryptophol is as a reference standard in the analytical method development, validation, and quality control for the commercial production of Asenapine.[1] Asenapine is an atypical antipsychotic medication used for the treatment of schizophrenia and bipolar disorder.[3] The use of 7-methyltryptophol as an impurity reference standard underscores its importance in ensuring the purity and safety of the final pharmaceutical product.[1] It is also described as a metabolite of Tryptophan, an essential amino acid.[4]

Potential Synthesis and Purification Protocols

While specific synthesis protocols for 7-methyltryptophol are not readily available, methodologies for the closely related 7-ethyltryptophol are well-documented and can serve as a strong basis for its synthesis. The most common approach is the Fischer indole synthesis.[5] [6][7][8]

3.1. Fischer Indole Synthesis of 7-Alkyltryptophols

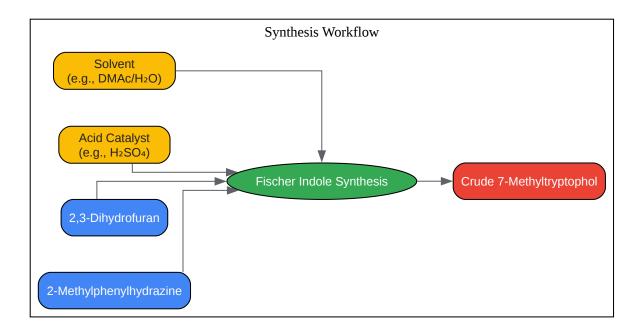


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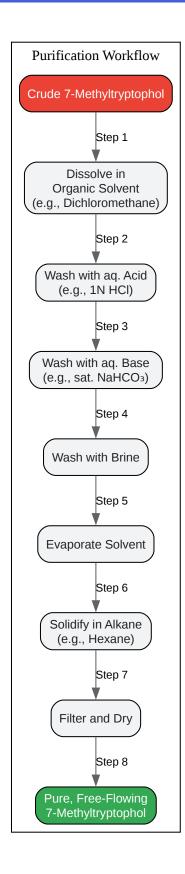
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This method involves the reaction of a substituted phenylhydrazine with an aldehyde or ketone under acidic conditions. For 7-substituted tryptophols, the general process starts with a 2-substituted phenylhydrazine and 2,3-dihydrofuran (which serves as a precursor to 4-hydroxybutyraldehyde).[6][8]

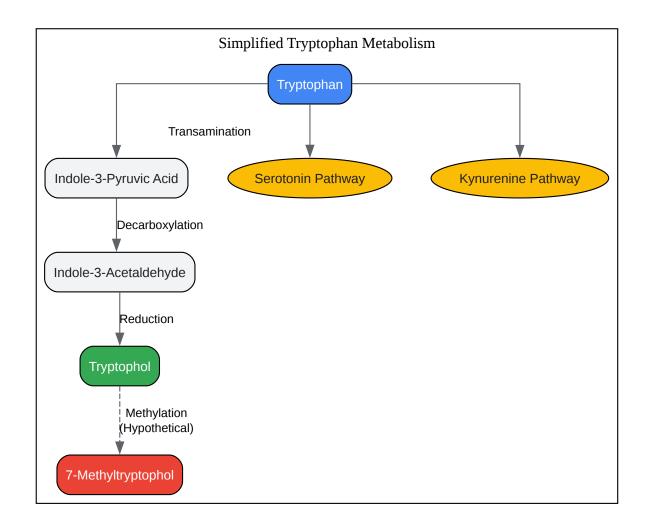












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References

• 1. cleanchemlab.com [cleanchemlab.com]



- 2. 7-Methyl Tryptophol | CAS No: 39232-85-4 [aguigenbio.com]
- 3. Asenapine | C17H16ClNO | CID 163091 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. cymitquimica.com [cymitquimica.com]
- 5. iosrjournals.org [iosrjournals.org]
- 6. researchgate.net [researchgate.net]
- 7. WO2005002523A2 Process for preparing highly pure and free-flowing solid of 7ethyltryptophol - Google Patents [patents.google.com]
- 8. CN1740153A Prepn process of 7-ethyl tryptophol Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 7-Methyltryptophol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051440#7-methyltryptophol-molecular-weight]

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